

Best practices for handling and storing GNE-131 powder.

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Compound of Interest

Compound Name: GNE-131

Cat. No.: B10787422

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Technical Support Center: GNE-131

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for handling and storing **GNE-131** powder.

Frequently Asked Questions (FAQs)

Q1: How should I store the **GNE-131** powder upon receipt?

A: Upon receipt, **GNE-131** powder should be stored under specific conditions to ensure its stability. For long-term storage, it is recommended to keep it at -20°C.[1][2] For short-term storage, a temperature of 0-4°C in a dry, dark place is acceptable for days to weeks.[1]

Q2: What is the recommended solvent for dissolving **GNE-131** powder?

A: The recommended solvent for **GNE-131** is Dimethyl Sulfoxide (DMSO).[1] It is highly soluble in DMSO, with concentrations of up to 120 mg/mL achievable.[3]

Q3: How should I prepare a stock solution of **GNE-131**?

A: To prepare a concentrated stock solution, dissolve the **GNE-131** powder in fresh, anhydrous DMSO.[3] To aid dissolution, sonication is recommended.[3] After dissolving, it is best practice to aliquot the stock solution into smaller, single-use volumes to prevent contamination and degradation from repeated freeze-thaw cycles.[3][4]

Q4: How should the prepared **GNE-131** stock solution be stored?

A: Prepared stock solutions in DMSO should be stored at -80°C for long-term stability, which can be up to one or two years.^{[3][4]} For short-term use, aliquots can be kept at 4°C for up to a week.^[3]

Q5: What is the mechanism of action for **GNE-131**?

A: **GNE-131** is a potent and selective inhibitor of the human voltage-gated sodium channel NaV1.7.^{[2][3]} This channel is a key component in the transmission of pain signals. By blocking this channel, **GNE-131** effectively impedes pain signal propagation.

Data Summary Tables

Table 1: Storage and Stability of **GNE-131**

Form	Condition	Duration	Reference
Powder	0 - 4°C (Short-term)	Days to Weeks	^[1]
-20°C (Long-term)	Up to 3 Years	^{[1][2][3]}	
In Solvent (DMSO)	4°C (Short-term)	Up to 1 Week	^[3]
-20°C	Up to 1 Month	^[2]	
-80°C	1 to 2 Years	^{[3][4]}	

Table 2: Solubility of **GNE-131**

Solvent	Concentration	Notes	Reference
DMSO	≥ 90 mg/mL	Sonication may be required.	[2]
120 mg/mL (271.14 mM)	Sonication is recommended.	[3]	
In Vivo Formulation	4 mg/mL (9.04 mM)	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline. Sonication recommended.	[3]

Troubleshooting Guide

Q: I can't see any powder in the vial I received. Is it empty?

A: Due to its small quantity and potential for static electricity, the powder may appear as a very thin film or may have become adhered to the cap or walls of the vial during shipping.[3] Before opening, we recommend centrifuging the vial at a low speed to collect all the powder at the bottom.[3]

Q: The **GNE-131** powder is not dissolving easily in DMSO. What should I do?

A: If you encounter solubility issues, sonication can significantly accelerate the process.[3] Ensure you are using high-quality, anhydrous DMSO, as moisture can affect solubility.[3] If a sonicator is unavailable, gentle warming or vortexing may help. Alternatively, you can try preparing a more dilute stock solution.[3]

Q: My in-vitro cell-based assay is showing high levels of toxicity or inconsistent results. Could the **GNE-131** or solvent be the cause?

A: High concentrations of DMSO can be toxic to cells. For most cell-based experiments, the final concentration of DMSO in the culture medium should not exceed 0.1%.[3] If your protocol requires a higher concentration, it is crucial to run a vehicle control (medium with the same concentration of DMSO but without **GNE-131**) to assess the solvent's effect on your cells.[3]

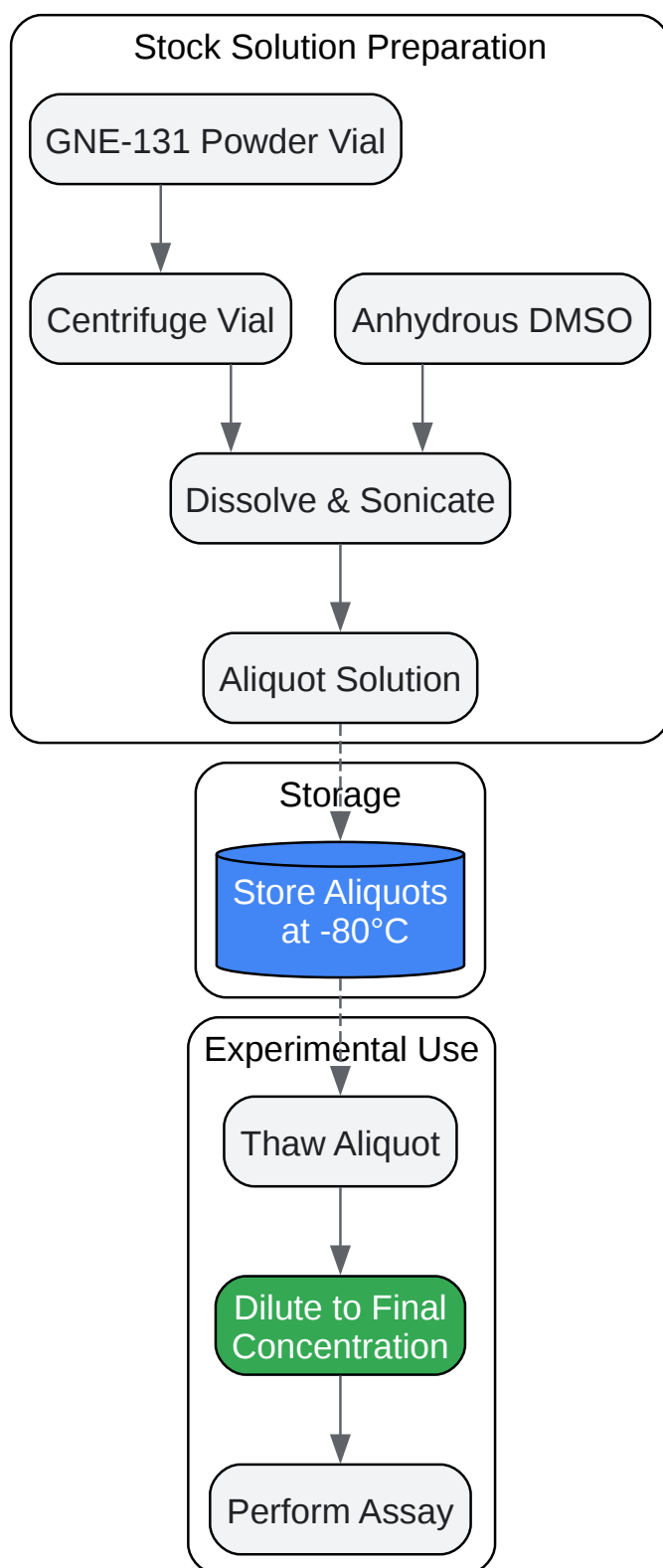
Q: How can I avoid degradation of the **GNE-131** compound during handling and experiments?

A: To prevent degradation, always aliquot stock solutions to avoid repeated freeze-thaw cycles.
[3][4] Ensure the powder is stored in a dry, dark place.[1] When preparing for an experiment, thaw the required aliquot and keep it on ice.

Experimental Protocols & Workflows

Protocol: Preparation of a 10 mM **GNE-131** Stock Solution in DMSO

- Pre-handling: Centrifuge the vial of **GNE-131** powder to ensure all contents are at the bottom. Allow the vial to equilibrate to room temperature before opening to prevent condensation.
- Calculation: **GNE-131** has a molecular weight of 442.58 g/mol .[1] To prepare a 10 mM stock solution from 1 mg of powder:
 - $\text{Volume (L)} = \text{Amount (mol)} / \text{Concentration (mol/L)}$
 - $\text{Amount (mol)} = 0.001 \text{ g} / 442.58 \text{ g/mol} = 2.2595 \times 10^{-6} \text{ mol}$
 - $\text{Volume (L)} = (2.2595 \times 10^{-6} \text{ mol}) / 0.01 \text{ mol/L} = 2.2595 \times 10^{-4} \text{ L} = 225.95 \text{ }\mu\text{L}$
- Dissolution: Using a calibrated micropipette, add 225.95 μL of anhydrous DMSO to the vial containing 1 mg of **GNE-131** powder.
- Mixing: Cap the vial securely and vortex thoroughly. If the powder does not dissolve completely, place the vial in an ultrasonic water bath for 5-10 minutes.
- Storage: Once fully dissolved, aliquot the solution into smaller, single-use, light-protected tubes. Store these aliquots at -80°C for long-term use.

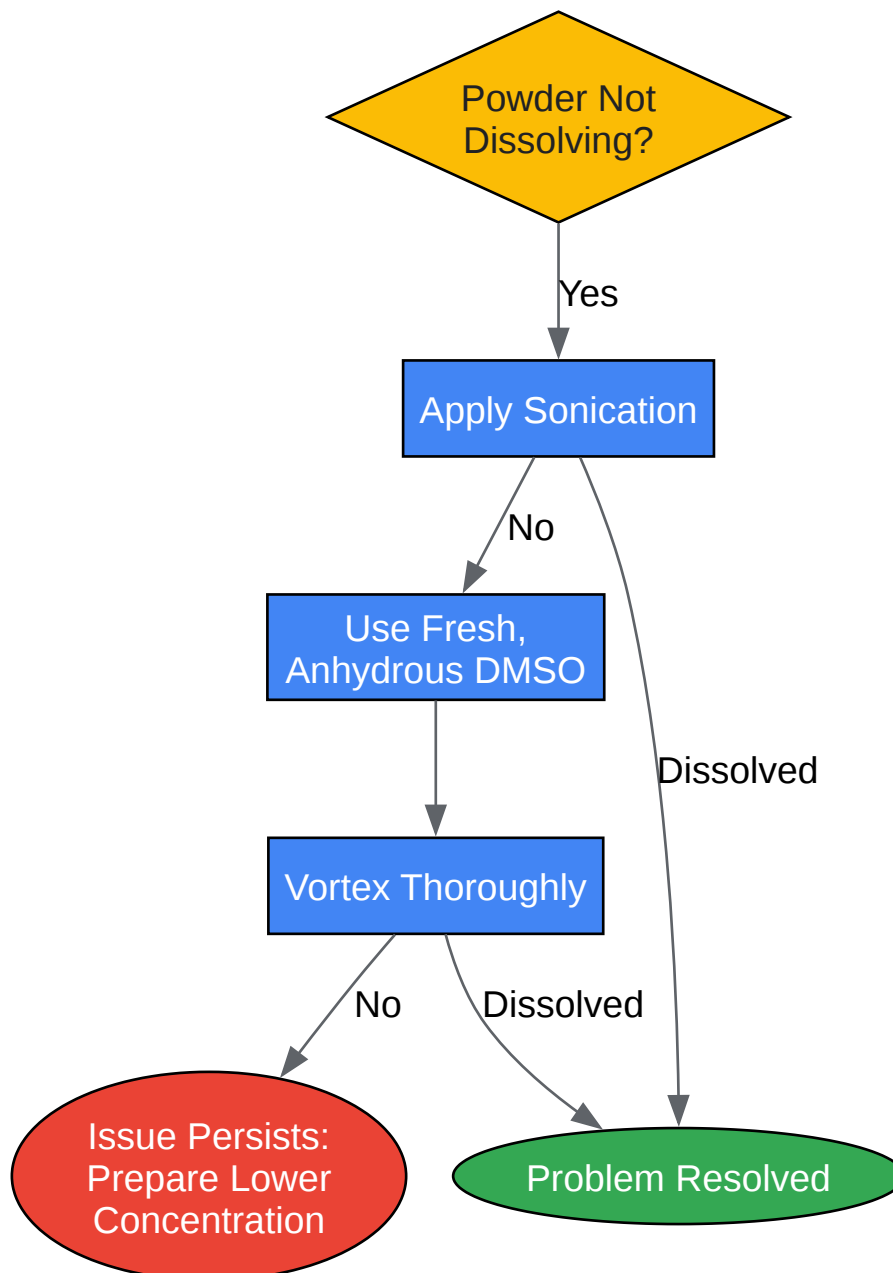


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Caption: Experimental workflow for **GNE-131** from powder to assay.

Mandatory Visualizations

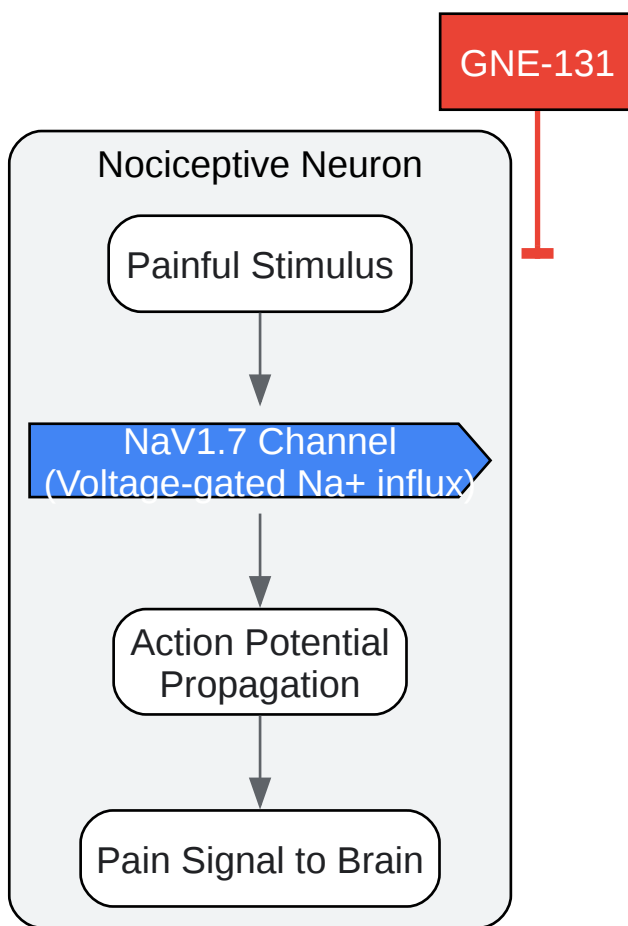
Troubleshooting Logic for Solubility Issues



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Caption: Troubleshooting flowchart for **GNE-131** dissolution issues.

Signaling Pathway of GNE-131 Action



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